

# physicochemical properties of 4-Chloro-5-nitropyrimidin-2-amine

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## Compound of Interest

Compound Name: 4-Chloro-5-nitropyrimidin-2-amine

Cat. No.: B170380

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An In-depth Technical Guide to the Physicochemical Properties of **4-Chloro-5-nitropyrimidin-2-amine**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the key physicochemical properties of **4-Chloro-5-nitropyrimidin-2-amine**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of specific experimental data for this exact molecule in publicly accessible literature, this document presents a compilation of predicted values and data for structurally similar compounds to serve as a reference point. Furthermore, it details standardized experimental protocols for the determination of crucial physicochemical parameters, including melting point, solubility, pKa, and logP. These methodologies are accompanied by workflow diagrams to facilitate their implementation in a laboratory setting.

## Introduction

**4-Chloro-5-nitropyrimidin-2-amine** belongs to the pyrimidine class of heterocyclic compounds, which are core structures in numerous biologically active molecules, including nucleobases and various therapeutic agents. The substituents on the pyrimidine ring—a chloro group at position 4, a nitro group at position 5, and an amine group at position 2—are expected to significantly influence its chemical reactivity, physical properties, and potential biological

activity. Accurate characterization of its physicochemical properties is a critical first step in the drug development pipeline, impacting formulation, pharmacokinetics, and pharmacodynamics.

## Physicochemical Properties

While specific experimental data for **4-Chloro-5-nitropyrimidin-2-amine** is not readily available, data for the isomeric compound, 2-Chloro-5-nitropyrimidin-4-amine, and a related compound, 4,6-Dichloro-5-nitropyrimidin-2-amine, can provide valuable insights. It is crucial to note that these values are for comparative purposes only and experimental determination for the title compound is highly recommended.

Table 1: Physicochemical Data for **4-Chloro-5-nitropyrimidin-2-amine** and Related Compounds

Property	4-Chloro-5-nitropyrimidin-2-amine (Predicted/Not Found)	2-Chloro-5-nitropyrimidin-4-amine[1][2]	4,6-Dichloro-5-nitropyrimidin-2-amine[3]
Molecular Formula	C <sub>4</sub> H <sub>3</sub> ClN <sub>4</sub> O <sub>2</sub>	C <sub>4</sub> H <sub>3</sub> ClN <sub>4</sub> O <sub>2</sub>	C <sub>4</sub> H <sub>2</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>2</sub>
Molecular Weight	174.55 g/mol	174.55 g/mol	208.99 g/mol
Melting Point	Not Found	221-226 °C	Not Found
Boiling Point	Not Found	446 °C at 760 mmHg (Predicted)	Not Found
Solubility	Not Found	Slightly soluble in water	Not Found
pKa	Not Found	-1.22 ± 0.10 (Predicted)	Not Found
logP	Not Found	0.6204	1.2738

## Experimental Protocols

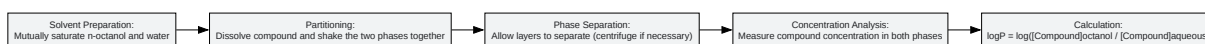
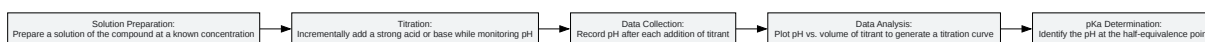
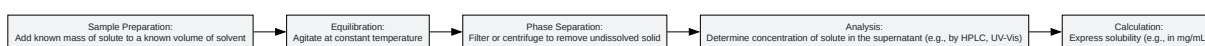
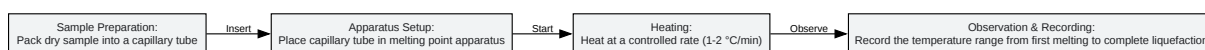
The following sections detail standardized experimental procedures for the determination of key physicochemical properties.

## Melting Point Determination

The melting point is a fundamental physical property used for identification and purity assessment of a solid compound.[4]

Methodology:

- **Sample Preparation:** A small amount of the dry, crystalline compound is packed into a capillary tube.[5][6] The tube is tapped to ensure the sample is tightly packed at the bottom. [5][6]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube.
- **Heating:** The sample is heated at a slow, controlled rate, typically 1-2 °C per minute, to ensure accurate measurement.[5]
- **Observation:** The temperatures at which the substance begins to melt and when it becomes completely liquid are recorded as the melting point range.[7] A sharp melting point range (0.5-1.0 °C) is indicative of a pure compound.



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